

An In-depth Technical Guide to 1-Methyl-L-histidine

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Compound of Interest

Compound Name: 7-methylbenzo[1,2-d:4,3-d']bis(thiazole)-2-amine

CAS No.: 10023-29-7

Cat. No.: B157975

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Introduction: The Significance of 1-Methyl-L-histidine in Biological and Clinical Research

1-Methyl-L-histidine (1-MH), a naturally occurring derivative of the amino acid L-histidine, is a molecule of significant interest in the fields of biochemistry, clinical diagnostics, and nutritional science.[1][2] Unlike its parent amino acid, 1-MH is not incorporated into proteins during synthesis. Instead, it is formed through the post-translational methylation of histidine residues within specific proteins, primarily actin and myosin, which are abundant in skeletal muscle.[3][4] This process is catalyzed by specific methyltransferase enzymes, such as SETD3.[3]

The primary source of 1-Methyl-L-histidine in the human body is the metabolic breakdown of dietary anserine, a dipeptide found in high concentrations in meat and fish.[5] Consequently, urinary and plasma levels of 1-MH serve as a reliable biomarker for meat consumption.[5] Furthermore, as 1-MH is released during the catabolism of muscle proteins and is not reutilized, its excretion rate can provide insights into muscle protein turnover and degradation, making it a valuable biomarker in studies of muscle wasting conditions, the effects of exercise, and various metabolic disorders.[1][6][7]

This technical guide provides a comprehensive overview of the characterization of 1-Methyl-L-histidine, including its physicochemical properties, spectroscopic data, and established analytical methodologies for its quantification in biological matrices.

Physicochemical and Spectroscopic Characterization

A thorough understanding of the fundamental properties of 1-Methyl-L-histidine is essential for its accurate identification and quantification.

Table 1: Physicochemical Properties of 1-Methyl-L-histidine

Property	Value	Source
CAS Number	332-80-9	[1]
Molecular Formula	C ₇ H ₁₁ N ₃ O ₂	[1]
Molecular Weight	169.18 g/mol	[8]
Appearance	White powder	[2]
Melting Point	~240 °C (decomposition)	
Solubility	Soluble in water	[1]
Optical Rotation	[α] _{20/D} -24±1°, c = 2% in H ₂ O	

Spectroscopic Data

Spectroscopic techniques are indispensable for the structural elucidation and confirmation of 1-Methyl-L-histidine.

NMR spectroscopy provides detailed information about the chemical environment of atomic nuclei. For 1-Methyl-L-histidine, both ¹H and ¹³C NMR are crucial for structural verification.

¹H NMR (500 MHz, D₂O, pH 7.4)[9][10]

- δ 7.64 ppm (s, 1H): Imidazole C2-H

- δ 6.99 ppm (s, 1H): Imidazole C5-H
- δ 3.96 ppm (t, 1H): α -CH
- δ 3.68 ppm (s, 3H): N-CH₃
- δ 3.16 ppm (dd, 1H): β -CH₂
- δ 3.06 ppm (dd, 1H): β -CH₂

¹³C NMR (D₂O)[[9](#)]

- δ 176.6 ppm: Carboxyl C
- δ 141.2 ppm: Imidazole C4
- δ 136.8 ppm: Imidazole C2
- δ 122.4 ppm: Imidazole C5
- δ 57.6 ppm: α -C
- δ 36.0 ppm: N-CH₃
- δ 31.2 ppm: β -C

Mass spectrometry is a powerful tool for determining the molecular weight and fragmentation pattern of a compound.

Liquid Chromatography-Mass Spectrometry (LC-MS/MS)[[11](#)]

- Precursor Ion (m/z): 169.8
- Product Ion (m/z): 95.6

Gas Chromatography-Mass Spectrometry (GC-MS) of TMS derivative[[12](#)]

- Molecular Formula: C₁₀H₁₉N₃O₂Si

- Molecular Weight: 241.36 g/mol

IR spectroscopy provides information about the functional groups present in a molecule. Key vibrational bands for histidine-containing compounds include those associated with the imidazole ring.^[13]

Analytical Methodologies

The accurate quantification of 1-Methyl-L-histidine in biological samples is critical for its application as a biomarker. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the gold standard for this purpose due to its high sensitivity and specificity.

Experimental Protocol: Quantification of 1-Methyl-L-histidine in Human Plasma by LC-MS/MS

This protocol is based on established methods for the analysis of methylhistidines in biological fluids.^[11]

1. Sample Preparation (Protein Precipitation)

- To 100 µL of plasma, add 300 µL of ice-cold acetonitrile containing a deuterated internal standard (e.g., 1-Methylhistidine-d3).
- Vortex for 30 seconds to precipitate proteins.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 µL of the initial mobile phase.

2. LC-MS/MS Analysis

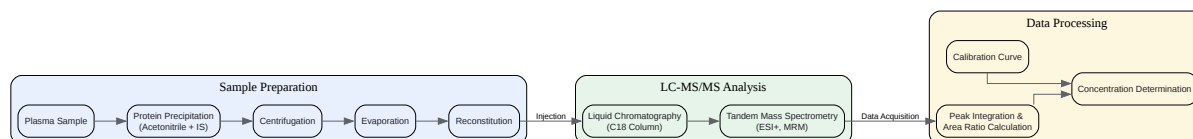
- Liquid Chromatography:
 - Column: A reversed-phase C18 column is typically used.

- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A linear gradient from 0% to 50% B over several minutes is generally effective.
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 - 10 μ L.
- Mass Spectrometry:
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - 1-Methyl-L-histidine: 169.8 $\rightarrow$ 95.6[11]
 - 1-Methylhistidine-d3 (Internal Standard): 172.8 $\rightarrow$ 98.6[11]

3. Data Analysis and Quantification

- Construct a calibration curve using known concentrations of 1-Methyl-L-histidine standards.
- Calculate the peak area ratio of the analyte to the internal standard.
- Determine the concentration of 1-Methyl-L-histidine in the samples by interpolating from the calibration curve.

Workflow for LC-MS/MS Analysis



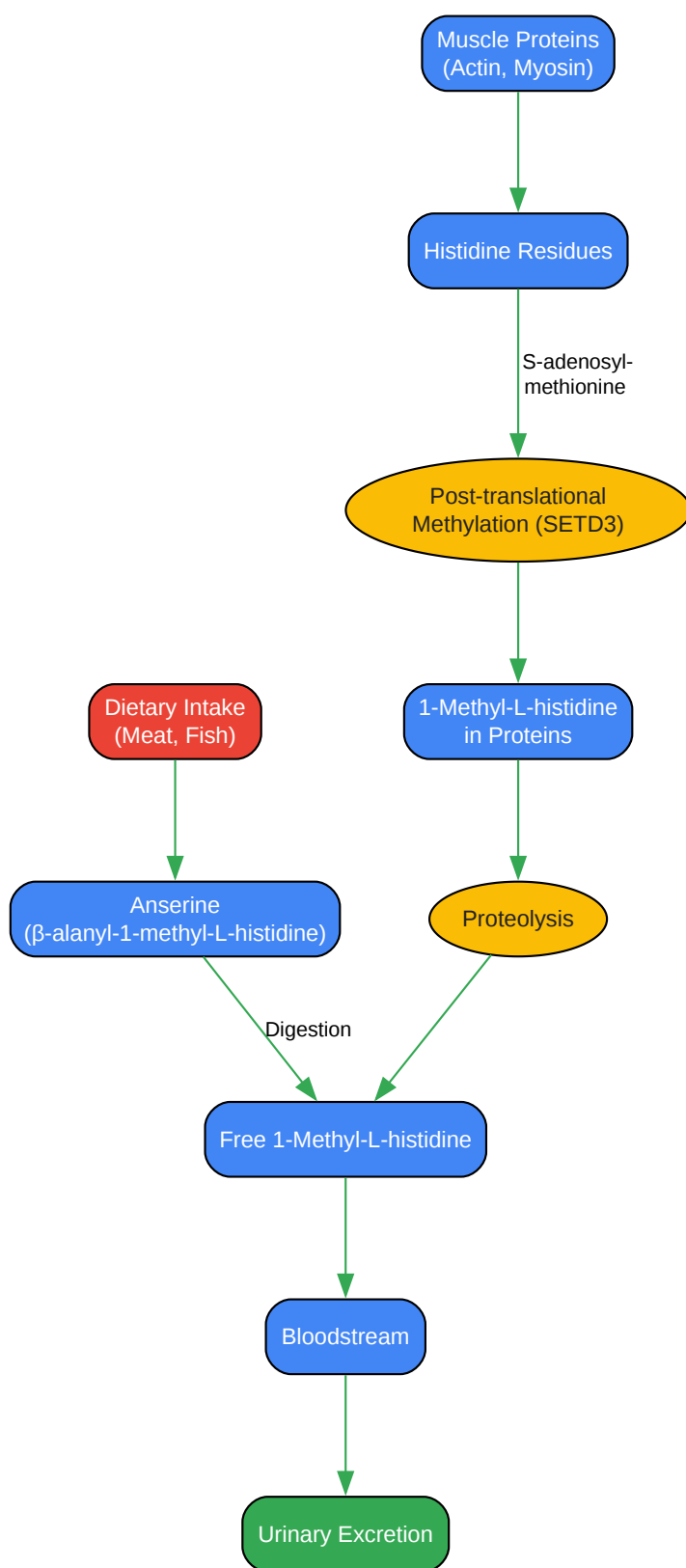
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Caption: Workflow for the quantification of 1-Methyl-L-histidine in plasma by LC-MS/MS.

Biological Role and Metabolic Pathway

1-Methyl-L-histidine is intricately linked to muscle protein metabolism.

Metabolic Pathway of 1-Methyl-L-histidine



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Caption: Metabolic pathway of 1-Methyl-L-histidine formation and excretion.

Safety and Handling

1-Methyl-L-histidine is generally considered a non-hazardous substance for laboratory use. However, standard laboratory safety practices should always be followed.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat when handling the compound.
- Handling: Avoid inhalation of dust and contact with skin and eyes.^[14] In case of contact, rinse thoroughly with water.^[15]
- Storage: Store in a cool, dry, and well-ventilated area.^[2] It is hygroscopic and should be kept in a tightly sealed container under an inert atmosphere.^[6]

Conclusion

1-Methyl-L-histidine is a valuable biomarker with significant applications in clinical and nutritional research. Its accurate characterization and quantification are paramount for obtaining reliable data. This guide has provided a comprehensive overview of the key properties, analytical methodologies, and biological context of 1-Methyl-L-histidine to support researchers and scientists in their endeavors. The detailed protocols and workflows presented herein offer a solid foundation for the inclusion of 1-MH analysis in a variety of research settings.

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